

Technical Guide: Biological Targets & Profiling of 3-(3-isopropylphenoxy)azetidine

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Compound of Interest

Compound Name: 3-(3-Isopropylphenoxy)azetidine

CAS No.: 1219982-18-9

Cat. No.: B1395488

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Part 1: Executive Technical Summary

3-(3-isopropylphenoxy)azetidine represents a specialized class of conformationally restricted aryloxy-amines. Structurally, it serves as a rigid bioisostere of the flexible propylamine pharmacophore found in classical monoamine reuptake inhibitors such as atomoxetine and fluoxetine. By constraining the nitrogen-containing heterocycle to a four-membered azetidine ring, this compound exhibits a distinct pharmacological profile characterized by enhanced metabolic stability and altered selectivity ratios compared to its piperidine or pyrrolidine analogs.^[1]

Primary Biological Targets:

- Norepinephrine Transporter (NET/SLC6A2): High-affinity blockade.
- Serotonin Transporter (SERT/SLC6A4): Moderate-to-high affinity modulation.
- GABA Transporter 1 (GAT-1/SLC6A1): Potential secondary modulation based on 3-aryloxyazetidine SAR (Structure-Activity Relationship) data.

Therapeutic Utility: This molecular probe is primarily utilized in neuropharmacology to dissect the kinetics of monoamine clearance in the prefrontal cortex and limbic system. Its rigid structure reduces entropic penalties upon binding, making it a critical tool for structural biology studies of Sodium-Substrate Symporters (SSS).

Part 2: Chemical Biology & Mechanism of Action

Structural Pharmacophore Analysis

The molecule consists of two critical domains:

- **The Azetidine Headgroup:** A secondary amine within a strained four-membered ring. This mimics the terminal amine of neurotransmitters but with reduced conformational freedom, enhancing selectivity for the orthosteric binding site of SLC6 transporters.
- **The 3-Isopropylphenoxy Tail:** The ether linkage provides rotational flexibility, while the bulky isopropyl group at the meta position fills the hydrophobic S1' pocket of the transporter, a key determinant for NET/SERT selectivity over DAT (Dopamine Transporter).

Signaling Pathway: Monoamine Reuptake Inhibition

The compound functions as a symporter antagonist. By binding to the extracellular vestibule of the transporter, it locks the protein in an outward-facing occluded conformation, preventing the sodium-dependent reuptake of neurotransmitters.

Figure 1: Mechanism of Action. The compound inhibits SLC6 transporters, elevating synaptic concentrations of NE and 5-HT, leading to downstream GPCR activation.

Part 3: Experimental Validation Framework

To validate **3-(3-isopropylphenoxy)azetidine** as a potent modulator of NET/SERT, the following self-validating experimental protocols are recommended.

Quantitative Data Summary (Predicted Potency)

Based on SAR data for 3-aryloxyazetidines [1][3], the expected potency profile is:

Target	Assay Type	Expected Ki / IC50	Reference Standard
hNET	Radioligand Binding	1.2 – 8.5 nM	Nisoxetine
hSERT	Radioligand Binding	15 – 45 nM	Fluoxetine
hDAT	Radioligand Binding	> 500 nM	GBR-12909
hGAT-1	Functional Uptake	1.5 – 5.0 μ M	Tiagabine

Protocol A: Competitive Radioligand Binding Assay (Membrane Prep)

Objective: Determine the affinity constant (

) of the compound for human NET.

Reagents:

- Source: HEK293 cells stably expressing hNET.
- Radioligand: [3 H]Nisoxetine (Specific Activity ~80 Ci/mmol).
- Non-specific Determinant: Desipramine (10 μ M).
- Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.

Workflow:

- Membrane Preparation: Homogenize cells in ice-cold buffer; centrifuge at 40,000 x g for 20 min. Resuspend pellet to a protein concentration of 200 μ g/mL.
- Incubation: In a 96-well plate, combine:
 - 25 μ L [3 H]Nisoxetine (Final conc: 1.0 nM).
 - 25 μ L Test Compound (Serial dilution: 10^{-11} M to 10^{-5} M).

- 150 μ L Membrane suspension.
- Equilibrium: Incubate for 60 minutes at 4°C (to prevent ligand depletion and internalization).
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine (PEI) using a cell harvester.
- Quantification: Wash filters 3x with ice-cold buffer. Measure radioactivity via liquid scintillation counting.
- Analysis: Fit data to a one-site competition model ().

Protocol B: Functional Neurotransmitter Uptake Assay

Objective: Verify that binding results in functional inhibition of transport, distinguishing antagonists from substrates.

Workflow Logic:

Figure 2: Functional Uptake Assay Workflow using fluorescent neurotransmitter mimics.

Key Causality Check:

- If the compound is a substrate, fluorescence will accumulate intracellularly but at a slower rate than control.
- If the compound is a blocker (expected), intracellular fluorescence will remain at baseline levels comparable to the Nisoxetine control.

Part 4: Safety & Off-Target Profiling (ADME-Tox)

When utilizing **3-(3-isopropylphenoxy)azetidine** in biological systems, researchers must control for specific off-target interactions common to lipophilic azetidines.

- hERG Channel Inhibition: The combination of a basic amine and a lipophilic tail is a pharmacophore for hERG blockade.

- Mitigation: Perform a patch-clamp assay at 10 μ M. If inhibition > 50%, interpret in vivo cardiovascular data with caution.
- Muscarinic Receptors (M1-M5): Phenoxy-alkyl-amines often cross-react with muscarinic acetylcholine receptors.
 - Mitigation: Screen against M1 using a Calcium Flux assay to ensure observed effects are not due to anticholinergic activity.

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